

Sulfo-Cy5 Amine: A Technical Guide to Storage, Handling, and Application

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Compound of Interest

Compound Name: **Sulfo-Cy5 amine**

Cat. No.: **B15555894**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the proper storage, handling, and application of **Sulfo-Cy5 amine**, a water-soluble, far-red fluorescent dye. Designed for professionals in research and drug development, this document outlines critical data, experimental protocols, and key chemical principles to ensure the successful use of this versatile fluorophore in various bioconjugation applications.

Core Properties and Storage Conditions

Sulfo-Cy5 amine is a derivative of the popular Cyanine 5 (Cy5) dye, modified with a sulfonate group to enhance its water solubility and an amine group for covalent attachment to other molecules. Its bright fluorescence in the far-red spectrum makes it an excellent choice for applications requiring low background autofluorescence from biological samples.

Proper storage is paramount to maintaining the stability and reactivity of **Sulfo-Cy5 amine**. The following table summarizes the key quantitative data related to its storage and spectral properties.

Parameter	Value	Citations
Storage Temperature	-20°C	[1]
Shipping Temperature	Ambient Temperature	[1]
Shelf Life (Solid)	24 months from receipt when stored at -20°C in the dark.	
Solubility	Water, DMF, DMSO, Alcohols	[1]
Excitation Maximum (λ_{ex})	~646 nm	[1]
Emission Maximum (λ_{em})	~662 nm	[1]
Molar Extinction Coefficient	271,000 $\text{cm}^{-1}\text{M}^{-1}$	[1]
Quantum Yield	0.28	[1]

Handling and Safety Precautions

Researchers should adhere to standard laboratory safety practices when handling **Sulfo-Cy5 amine**. This includes wearing appropriate personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat.[\[2\]](#) While not classified as a hazardous substance, it is advisable to avoid direct contact with skin and eyes.[\[2\]](#) In case of contact, rinse the affected area thoroughly with water.[\[3\]](#) For detailed safety information, always consult the manufacturer's Safety Data Sheet (SDS).

Key Handling Instructions:

- Protection from Light: **Sulfo-Cy5 amine** is photosensitive. Protect the solid dye and any solutions from light to prevent photobleaching.
- Avoid Moisture: The compound is hygroscopic. Store it in a desiccated environment to prevent degradation.
- Reconstitution: When preparing a stock solution, allow the vial of solid dye to equilibrate to room temperature before opening to prevent condensation. Use anhydrous solvents like DMSO or DMF for initial reconstitution to create a concentrated stock, which can then be diluted into aqueous buffers.

Experimental Protocols: Labeling Carboxylated Molecules

Sulfo-Cy5 amine's primary amine group makes it suitable for conjugation to molecules containing electrophilic groups. A common application is the labeling of molecules with carboxyl groups (e.g., proteins, carboxylated nanoparticles) through a two-step reaction involving activation of the carboxyl group with EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) and NHS (N-hydroxysuccinimide) or its water-soluble analog, Sulfo-NHS.[4][5]

Protocol: Covalent Conjugation of Sulfo-Cy5 Amine to a Carboxylated Molecule

This protocol provides a general procedure for labeling a carboxyl-containing molecule with **Sulfo-Cy5 amine**. Optimization may be required for specific applications.

Materials:

- **Sulfo-Cy5 amine**
- Carboxylated molecule (e.g., protein, nanoparticle)
- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- Sulfo-NHS (N-hydroxysulfosuccinimide)
- Activation Buffer: 0.1 M MES (2-(N-morpholino)ethanesulfonic acid), pH 6.0
- Coupling Buffer: 1X PBS (Phosphate-Buffered Saline), pH 7.4
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Anhydrous DMSO or DMF
- Purification column (e.g., Sephadex G-25)

Procedure:

- Preparation of **Sulfo-Cy5 Amine** Stock Solution:

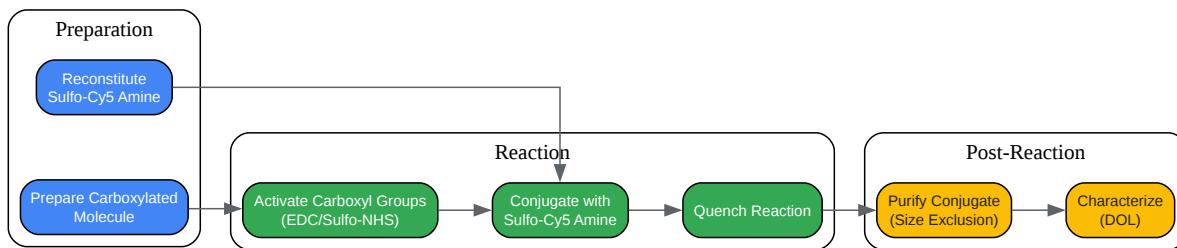
- Allow the vial of **Sulfo-Cy5 amine** to warm to room temperature.
- Reconstitute the solid dye in anhydrous DMSO or DMF to a concentration of 10 mg/mL. Mix well by vortexing.
- Activation of Carboxyl Groups:
 - Dissolve the carboxylated molecule in Activation Buffer.
 - Prepare fresh solutions of EDC and Sulfo-NHS in Activation Buffer at a concentration of 10 mg/mL each.
 - Add the EDC and Sulfo-NHS solutions to the carboxylated molecule solution. The molar ratio of EDC/Sulfo-NHS to the carboxylated molecule should be optimized, but a starting point of a 10-fold molar excess is recommended.
 - Incubate the reaction mixture for 15-30 minutes at room temperature with gentle mixing.
- Conjugation Reaction:
 - Immediately after activation, add the appropriate volume of the **Sulfo-Cy5 amine** stock solution to the activated molecule solution. The molar ratio of **Sulfo-Cy5 amine** to the target molecule should be optimized for the desired degree of labeling.
 - Incubate the reaction for 2 hours at room temperature, protected from light, with gentle mixing.
- Quenching the Reaction:
 - Add Quenching Buffer to the reaction mixture to a final concentration of 50-100 mM.
 - Incubate for 15-30 minutes at room temperature to quench any unreacted NHS-esters.
- Purification of the Conjugate:
 - Remove unreacted dye and byproducts by passing the reaction mixture through a size-exclusion chromatography column (e.g., Sephadex G-25) equilibrated with Coupling Buffer (PBS).

- Collect the fractions containing the fluorescently labeled molecule.
- Characterization (Optional but Recommended):
 - Determine the degree of labeling (DOL) by measuring the absorbance of the purified conjugate at 280 nm (for protein) and ~646 nm (for Sulfo-Cy5).

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for labeling a carboxylated molecule with **Sulfo-Cy5 amine**.

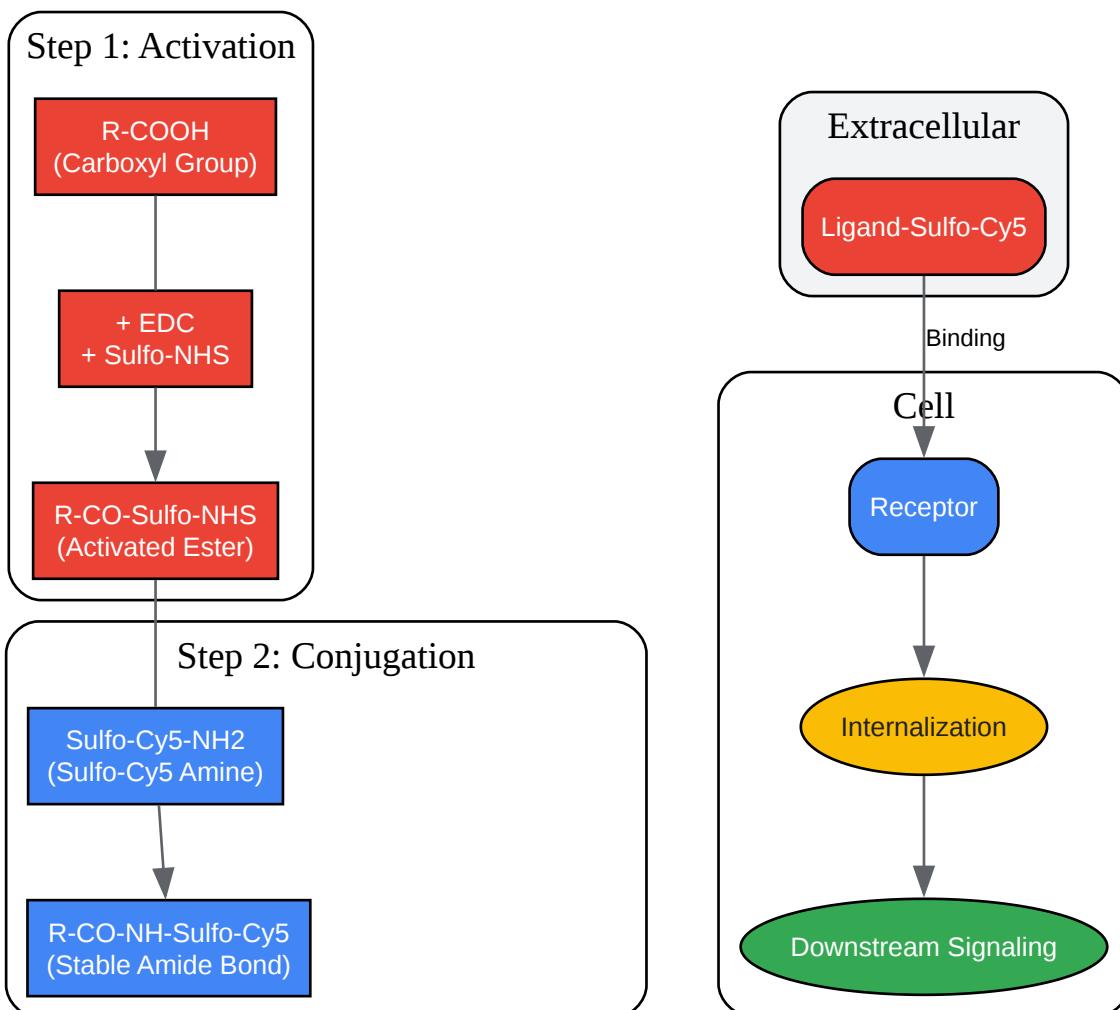


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A high-level overview of the **Sulfo-Cy5 amine** conjugation process.

Chemical Reaction Mechanism

This diagram illustrates the two-step chemical reaction for conjugating **Sulfo-Cy5 amine** to a carboxyl group.

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